

Technical Hazard Analysis & Safe Handling Protocol: Sodium 2-Chloro-5-Nitrobenzoate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Sodium 2-chloro-5-nitrobenzoate

CAS No.: 14667-59-5

Cat. No.: B1614909

[Get Quote](#)

Document Type: Technical Safety Guide & Hazard Analysis Target Audience: Medicinal Chemists, Process Safety Engineers, and HSE Officers Subject CAS: 14667-59-5 (Sodium Salt) | Parent Acid CAS: 2516-96-3

Molecular Identity & Physicochemical Logic

To understand the safety profile of **Sodium 2-chloro-5-nitrobenzoate**, one must look beyond the generic SDS and analyze the structure-activity relationship (SAR) of its functional groups. This compound is the sodium salt of 2-chloro-5-nitrobenzoic acid.^[1] Its hazards are dictated by the dissociation of the salt in physiological and environmental media, releasing the bioactive 2-chloro-5-nitrobenzoate anion.

Structural Hazard Analysis

- Nitro Group (-NO₂): A strong electron-withdrawing group. In metabolic systems, nitro-aromatics can undergo enzymatic reduction, potentially leading to methemoglobinemia or the formation of reactive hydroxylamines (though this specific benzoate is primarily an irritant).

- Chloro Group (-Cl): Increases lipophilicity compared to non-chlorinated benzoates, potentially enhancing skin absorption and environmental persistence.
- Carboxylate Salt (-COO⁻Na⁺): Increases water solubility significantly compared to the parent acid. This alters the route of exposure from primarily "dust inhalation" (acid) to "aerosol/solution absorption" (salt).

Key Physicochemical Data:

Property	Value/Description	Implication for Safety
Appearance	Off-white to yellow crystalline powder	Dust explosion hazard if finely divided.
Solubility	High in water (dissociates)	Rapid systemic uptake via mucous membranes.
pH (aq. sol.)	~7.0–8.5 (Neutral to slightly basic)	Less corrosive than parent acid, but still an irritant.

| Reactivity | Stable, but incompatible with strong oxidizers | Avoid mixing with nitrates or perchlorates. |

Comprehensive Hazard Profiling

While specific SDS data for the sodium salt (CAS 14667-59-5) is often aggregated with the parent acid, the toxicological profile is derived from the 2-chloro-5-nitrobenzoic acid (CAS 2516-96-3), adjusted for the neutralization of acidity.

Health Hazards (GHS Classification)

The following classifications are scientifically grounded in the behavior of the parent anion:

- Acute Toxicity (Oral) - Category 4 (H302):
 - Mechanism:[2] Harmful if swallowed.[3][4] Upon ingestion, stomach acid protonates the salt back to the free acid, which can cause gastric distress and systemic toxicity.

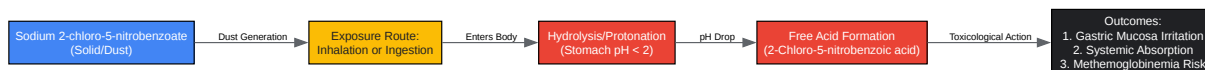
- Skin Irritation - Category 2 (H315):
 - Mechanism:[2] The dust or solution strips lipids from the stratum corneum and induces inflammatory cytokine release.
- Serious Eye Damage/Irritation - Category 1/2A (H318/H319):
 - Critical Warning: The parent acid causes Serious Eye Damage (H318).[4] While the salt is pH neutral, the high ionic strength and the organic anion can still cause severe irritation or corneal opacity. Treat eye contact as a medical emergency.
- Specific Target Organ Toxicity (Single Exposure) - Category 3 (H335):
 - Target: Respiratory tract irritation. Inhalation of dust triggers coughing and mucosal inflammation.

Environmental Fate (Aquatic Toxicity)

- Hazard:H400/H410 (Very toxic to aquatic life).
- Logic: Chlorinated nitro-aromatics are often resistant to rapid biodegradation. The salt is highly soluble, meaning it disperses rapidly in water tables, posing an immediate threat to aquatic organisms (daphnia/fish).
- Protocol:Zero-discharge policy. All aqueous waste containing this compound must be collected for incineration, never poured down the drain.

Visualizing the Hazard Pathway

The following diagram illustrates the causality between exposure routes and physiological outcomes, distinguishing between the salt and the generated acid in vivo.



[Click to download full resolution via product page](#)

Figure 1: Toxicokinetic pathway showing how the neutral salt converts to the active irritant acid upon ingestion.

Engineering Controls & Personal Protective Equipment (PPE)[7]

Reliance on PPE alone is a failure of safety planning. Engineering controls must be the primary defense.

Engineering Controls

- **Containment:** Handle primarily in a Chemical Fume Hood or a Powder Containment Balance Enclosure.
- **HEPA Filtration:** If handling large quantities (>100g), use local exhaust ventilation (LEV) with HEPA filtration to capture airborne particulates.
- **Static Control:** Use anti-static weighing boats and ground all equipment. Nitro-benzoates can be combustible dusts.

PPE Selection Protocol

Body Part	Recommendation	Scientific Rationale
Respiratory	N95 (minimum) or P100 Respirator	Prevents inhalation of fine particulates (H335).
Eyes	Chemical Goggles (Not Safety Glasses)	Safety glasses allow dust entry from the side. Goggles seal the eyes against corrosive dusts (H318).
Hands	Nitrile Gloves (Min 0.11mm thick)	Chlorinated aromatics can permeate latex. Nitrile offers superior resistance.
Body	Lab Coat + Tyvek Sleeves	Prevents dust accumulation on street clothes, reducing secondary exposure outside the lab.

Safe Handling & Synthesis Workflow

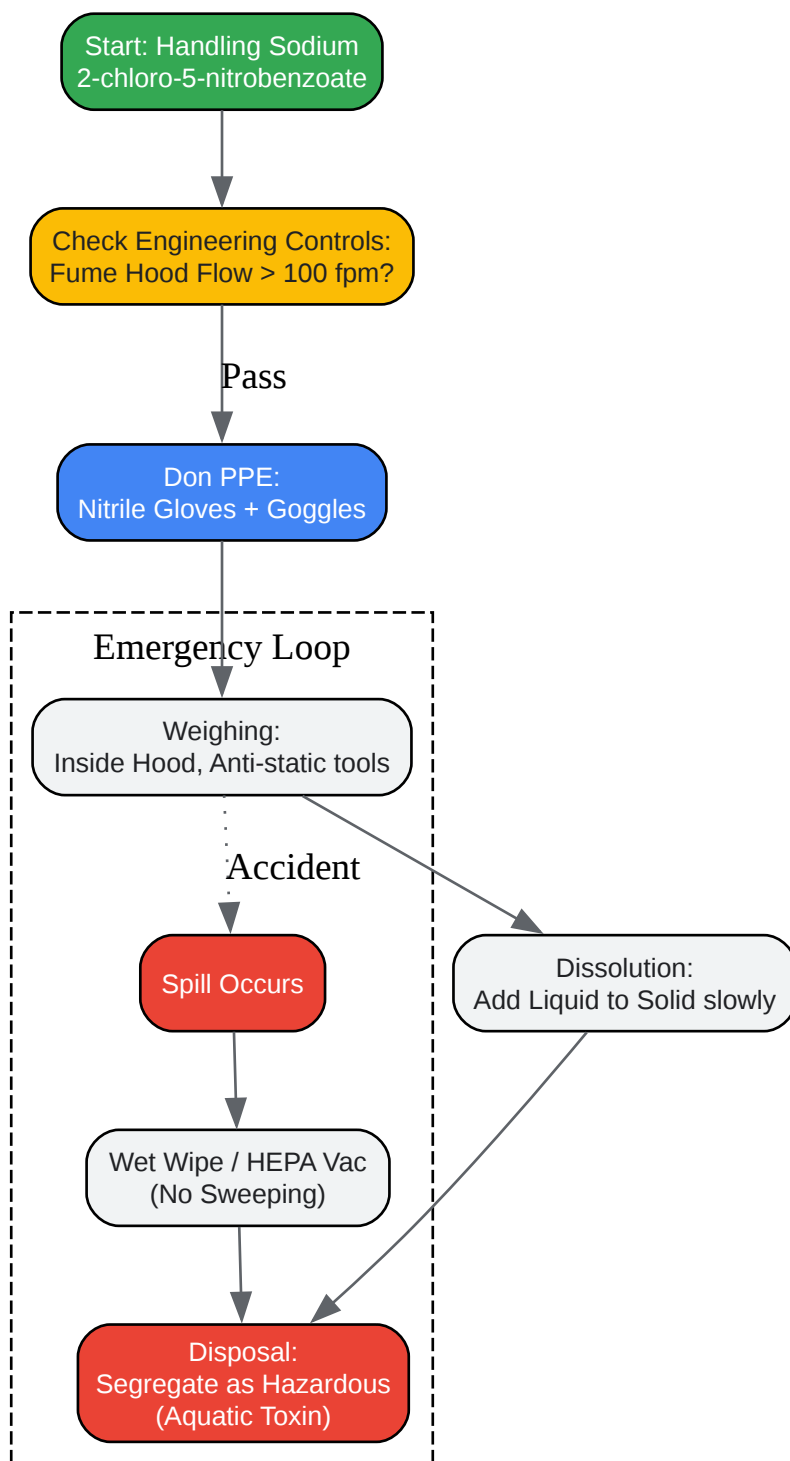
This protocol describes the safe handling of the compound during a standard dissolution or reaction setup.

Pre-Requisite: Verify the availability of an eyewash station within 10 seconds of the workstation.

Step-by-Step Protocol

- Preparation: Don full PPE (Goggles, Nitrile Gloves, Lab Coat). Turn on Fume Hood airflow.
- Weighing:
 - Place the balance inside the hood.
 - Open the container only inside the hood.
 - Self-Validating Step: If you see dust floating in the light beam of the hood, your technique is too aggressive. Slow down transfer to minimize aerosolization.[2]
- Solubilization:
 - Add solvent (water/buffer) to the solid, not solid to the solvent, to prevent "puffing" of dust.
 - Seal the vessel immediately after addition.
- Spill Management:
 - Dry Spill: Do NOT sweep (creates dust). Use a HEPA vacuum or wet-wipe method.
 - Wet Spill: Absorb with inert material (vermiculite).[2] Do not use combustible materials like sawdust (potential reaction with nitro groups).
- Decontamination: Wipe down surfaces with a mild detergent and water. The salt is water-soluble, making aqueous cleanup effective.

Workflow Visualization



[Click to download full resolution via product page](#)

Figure 2: Operational workflow emphasizing engineering controls and waste segregation.

Emergency Response (First Aid)

- Eye Contact: Immediately flush with water for 15 minutes.[3] Hold eyelids apart. The salt is neutral, but the mechanical and chemical irritation requires thorough irrigation. Consult an ophthalmologist.
- Skin Contact: Wash with soap and water.[3] Remove contaminated clothing.[5] If irritation persists (redness/swelling), seek medical aid.
- Ingestion: Rinse mouth. Do NOT induce vomiting (risk of aspiration). Drink 1-2 glasses of water to dilute. Call a Poison Control Center.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 70350, Sodium 2-chloro-5-nitrobenzenesulfonate (Related Salt Structure/Safety). Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. bocsci.com [bocsci.com]
- 2. 2-Chloro-5-Nitro Benzoic Acid Manufacturers, with SDS [mubychem.com]
- 3. fishersci.com [fishersci.com]
- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. echemi.com [echemi.com]
- To cite this document: BenchChem. [Technical Hazard Analysis & Safe Handling Protocol: Sodium 2-Chloro-5-Nitrobenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1614909/docs#technical-hazard-analysis-safe-handling-protocol-sodium-2-chloro-5-nitrobenzoate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)